

## Application Notes: Pivaloyl Cyanide for the Synthesis of Nitriles and Amides

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Compound of Interest		
Compound Name:	Pivaloyl cyanide	
Cat. No.:	B1347056	Get Quote

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#### Introduction

**Pivaloyl cyanide**, also known as 3,3-dimethyl-2-oxobutanenitrile, is an acyl cyanide, a class of organic compounds featuring a cyanide group attached to a carbonyl carbon.[1] While its primary documented industrial application is as a valuable intermediate in the synthesis of agrochemicals such as 1,2,4-triazin-5-one herbicides, its utility as a general laboratory reagent is less explored.[2] Acyl cyanides are reactive electrophiles, and the cyanide moiety can function as a leaving group, suggesting potential applications in other chemical transformations.[3]

This document outlines the plausible, though not widely documented, use of **pivaloyl cyanide** as a reagent for amide synthesis via carboxylic acid activation. It also addresses its suitability for nitrile synthesis and provides detailed safety protocols essential for handling this reactive and potentially hazardous compound.

#### Safety Precautions

**Pivaloyl cyanide** is a reactive chemical that must be handled with extreme caution in a well-ventilated chemical fume hood. It combines the hazards of a reactive acylating agent with the severe toxicity of cyanide.



- Toxicity: Acyl cyanides can release hydrogen cyanide (HCN), a highly toxic gas, upon contact with water, acids, or even moist air. Inhalation, ingestion, or skin contact can be fatal.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile is often insufficient; thicker butyl rubber or laminate gloves are recommended), and chemical safety goggles with a face shield.
- Emergency Preparedness: Ensure an emergency cyanide antidote kit is available and that personnel are trained in its use. A safety shower and eyewash station must be immediately accessible.
- Waste Disposal: All waste containing pivaloyl cyanide or cyanide salts must be quenched carefully with an oxidizing agent like sodium hypochlorite (bleach) under basic conditions (pH > 10) before disposal according to institutional hazardous waste protocols. Never mix cyanide waste with acidic waste streams.

# Application 1: Synthesis of Amides from Carboxylic Acids

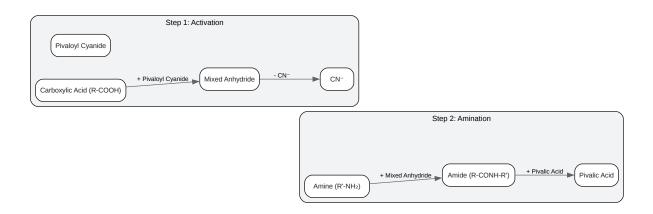
**Pivaloyl cyanide** can plausibly function as a carboxylic acid activating agent, analogous to the widely used pivaloyl chloride. The proposed mechanism involves the reaction of a carboxylic acid with **pivaloyl cyanide** to form a mixed anhydride. This highly electrophilic intermediate is then susceptible to nucleophilic attack by an amine to form the desired amide. The cyanide ion serves as the leaving group from the initial activation step.

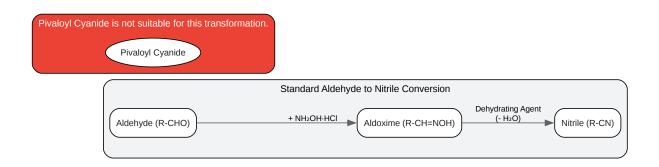
## **Proposed Reaction Mechanism**

The process consists of two main stages:

- Activation: The carboxylic acid attacks the carbonyl carbon of pivaloyl cyanide, leading to the formation of a mixed pivaloic-carboxylic anhydride and the displacement of a cyanide ion.
- Amination: The amine attacks the less sterically hindered carbonyl center of the mixed anhydride, forming a tetrahedral intermediate that collapses to yield the final amide product and pivalic acid as a byproduct.







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## References

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